

Understanding the Orthoester Functional Group

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Compound of Interest

Compound Name: 1,1,1-Trimethoxy-2-methylpropane

CAS No.: 66226-66-2

Cat. No.: B7769477

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1,1,1-Trimethoxy-2-methylpropane belongs to the orthoester class of organic compounds. An orthoester is characterized by a central carbon atom bonded to three alkoxy groups ($-OR'$).^[1]^[2]^[3] They can be considered derivatives of unstable orthoacids ($R-C(OH)_3$), which are the hypothetical products of excessive hydration of carboxylic acids.^[2]^[3] The general formula for an orthoester is $RC(OR')_3$.^[1]^[2] This structural feature is the foundation for the compound's reactivity and its various naming conventions.

Deconstructing the IUPAC Name: 1,1,1-Trimethoxy-2-methylpropane

The systematic name assigned by the International Union of Pure and Applied Chemistry (IUPAC) is **1,1,1-Trimethoxy-2-methylpropane**.^[4] This name is derived by following a set of established rules:

- Identify the Parent Alkane: The longest continuous carbon chain is a three-carbon chain, which corresponds to "propane."
- Number the Chain: The chain is numbered to give the substituents the lowest possible locants. In this case, numbering from the end with the trimethoxy groups is required.
- Identify and Name Substituents:
 - There are three methoxy groups ($-OCH_3$) attached to the first carbon (C1), leading to the prefix "1,1,1-trimethoxy-".

- There is one methyl group ($-\text{CH}_3$) attached to the second carbon (C_2), leading to the prefix "2-methyl-".
- Assemble the Name: The substituents are listed alphabetically (ignoring numerical prefixes like "tri-") followed by the parent alkane name.

Caption: IUPAC naming convention for **1,1,1-Trimethoxy-2-methylpropane**.

Common and Trivial Synonyms

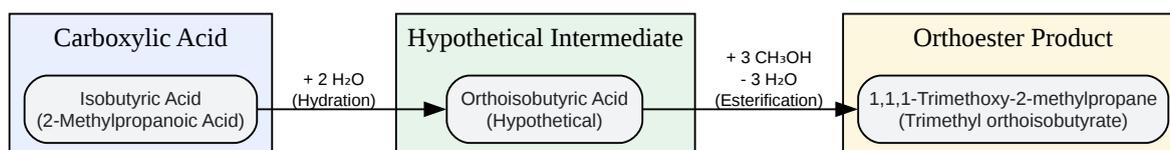
While the IUPAC name is systematic, several common synonyms are frequently encountered in chemical literature and supplier catalogs. These names often relate the orthoester to its corresponding carboxylic acid.

Relationship to Isobutyric Acid

Orthoesters are formally derived from carboxylic acids. The parent carboxylic acid for **1,1,1-Trimethoxy-2-methylpropane** is 2-methylpropanoic acid, which is commonly known as isobutyric acid. The "isobutyl" group, $(\text{CH}_3)_2\text{CH}-\text{CH}_2-$, provides the structural framework.

This relationship gives rise to the most prevalent synonyms:

- Trimethyl orthoisobutyrate: This name indicates it is the trimethyl orthoester derivative of isobutyric acid.[4][5][6] An abbreviated form, TMOIB, is also used.[4][6]
- Orthoisobutyric Acid Trimethyl Ester: This is a more formal variation of the same concept, explicitly stating it is the trimethyl ester of the hypothetical orthoisobutyric acid.[4][5]



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Caption: Derivation of orthoester nomenclature from the parent carboxylic acid.

Other Systematic Variations

Other synonyms arise from different ways of defining the parent structure in chemical indexing systems:

- Propane, 1,1,1-trimethoxy-2-methyl-: This inverted format is often used in chemical abstracts and databases for indexing purposes.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- 1,1,1-Trimethoxyisobutane: This name treats "isobutane" as the parent hydrocarbon, which is a branched four-carbon alkane.[\[4\]](#)

Summary of Synonyms

Naming Convention	Synonym
IUPAC Name	1,1,1-Trimethoxy-2-methylpropane
Common Name	Trimethyl orthoisobutyrate
Abbreviation	TMOIB
Formal Ester Name	Orthoisobutyric Acid Trimethyl Ester
Index Name	Propane, 1,1,1-trimethoxy-2-methyl-
Alternative Alkane Base	1,1,1-Trimethoxyisobutane

Physicochemical Properties for Identification

Confirming the identity of a chemical requires matching its physical and chemical properties with established data. Below is a summary of key properties for **1,1,1-Trimethoxy-2-methylpropane**.

Property	Value	Source(s)
CAS Number	52698-46-1	[4][5][6][7]
Molecular Formula	C ₇ H ₁₆ O ₃	[4][5][6][7]
Molecular Weight	148.20 g/mol	[5][6][7]
Appearance	Clear, colorless liquid	[5][6][8]
Boiling Point	124.8 - 135 °C at 760 mmHg	[5][6][7]
Density	~0.9 g/cm ³	[6][7]
Flash Point	~34.5 °C	[5][6][7]
Refractive Index	~1.400	[5][6]

Applications and Context

Understanding the context in which **1,1,1-Trimethoxy-2-methylpropane** is used can help researchers anticipate the synonyms they might encounter. Its primary roles include:

- **Chemical Intermediate:** It serves as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and pesticide industries.[5][8] In synthetic chemistry literature, names like "trimethyl orthoisobutyrate" are common due to the focus on the reactive orthoester group.
- **Solvent:** Its ability to dissolve a range of substances makes it useful as a solvent in some industrial processes.[5][8]
- **Fuel Additive:** It has been explored as a fuel additive to enhance combustion efficiency.[5]

Safety and Handling

Regardless of the name used, the substance's hazards remain the same. **1,1,1-Trimethoxy-2-methylpropane** is a flammable liquid and vapor.[4][6] Standard precautions for handling flammable organic liquids should be observed, including working in a well-ventilated area, avoiding sources of ignition, and using appropriate personal protective equipment.[6] It is also noted to be irritating to the eyes, respiratory system, and skin.[7]

Caption: Workflow for ensuring safety from identification to handling.

Conclusion

The existence of multiple synonyms for **1,1,1-Trimethoxy-2-methylpropane** stems from different systematic nomenclature systems and the common practice of naming orthoesters based on their parent carboxylic acids. For researchers and developers, a thorough understanding of these naming conventions—from the formal IUPAC designation to common names like Trimethyl orthoisobutyrate (TMOIB)—is essential for accurate literature review, chemical sourcing, and maintaining safety in the laboratory. Cross-referencing with the CAS number (52698-46-1) remains the most reliable method for unambiguous identification.

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